

4'-Bromovalerophenone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4'-Bromovalerophenone

Cat. No.: B053498

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safe handling, storage, and emergency procedures for **4'-Bromovalerophenone**. The information herein is compiled from various safety data sheets and chemical databases to ensure a comprehensive overview for laboratory and research professionals.

Chemical and Physical Properties

4'-Bromovalerophenone is a yellow crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C11H13BrO	[3][4]
Molecular Weight	241.12 g/mol	[3]
CAS Number	7295-44-5	[1]
Appearance	Yellow powder solid / crystalline powder	[1][2][5]
Melting Point	34 - 36 °C / 93.2 - 96.8 °F	[1][6]
Boiling Point	168 - 169 °C @ 20 mmHg	[6]
Flash Point	110 °C / 230 °F	[6][7]
Solubility	Low water solubility	[1]
Odor	No information available	[1]

Hazard Identification and Classification

While some sources state that **4'-Bromovalerophenone** is not classified as a dangerous substance or mixture according to the Globally Harmonized System (GHS), others indicate it can cause skin, eye, and respiratory irritation.[8][9] It is crucial to handle this compound with care, adhering to good industrial hygiene and safety practices.[1][8]

Potential Health Effects:

- Eye Contact: May cause serious eye irritation.[9]
- Skin Contact: May cause skin irritation.[9][10]
- Inhalation: May cause respiratory irritation.[9]
- Ingestion: Harmful if swallowed.[10]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4'-Bromovalerophenone** to minimize exposure.

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[6] [8]
Skin Protection	Chemical-resistant gloves (inspected prior to use), and fire/flammable resistant and impervious clothing.	[8] [11]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or irritation is experienced. A type N95 (US) respirator is also suggested.	[8]
Body Protection	Wear protective clothing and chemical-resistant boots. An apron is recommended when mixing or loading.	[11] [12]

Experimental Protocols: Safety and Emergency Procedures

Detailed methodologies for safe handling and emergency response are critical for minimizing risk in a laboratory setting.

General Handling Protocol

This protocol outlines the standard procedure for handling **4'-Bromovalerophenone** from receipt to disposal.

Methodology:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
 - Keep away from incompatible materials such as strong oxidizing agents.[1][8]
- Handling:
 - Ensure adequate ventilation in the handling area.[1][8] A chemical fume hood is recommended.[11]
 - Avoid contact with skin and eyes.[1][8] Do not breathe dust.[1][8]
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[8]
 - Ground all equipment containing the material.[7]
- Hygiene Measures:
 - Handle in accordance with good industrial hygiene and safety practices.[1][8]
 - Wash hands thoroughly after handling.[8] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[13]
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[9][10][13]

Safe Handling Workflow for 4'-Bromovalerophenone

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Methodology:

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [\[1\]](#)[\[6\]](#)
 - Remove contact lenses if present and easy to do so.
 - Seek medical attention. [\[1\]](#)[\[6\]](#)
- Skin Contact:
 - Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. [\[1\]](#)[\[6\]](#)
 - Seek medical attention. [\[1\]](#)[\[6\]](#)
- Inhalation:
 - Remove the person from exposure and move to fresh air. [\[1\]](#)[\[6\]](#)
 - If breathing is difficult, administer oxygen. [\[11\]](#)
 - If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [\[8\]](#)
 - Seek medical attention. [\[11\]](#)
- Ingestion:
 - Clean mouth with water. [\[1\]](#)[\[6\]](#)
 - Do NOT induce vomiting. [\[8\]](#)[\[11\]](#)
 - Give water to the victim to drink. [\[11\]](#)
 - Seek medical attention immediately. [\[8\]](#)[\[11\]](#)

First-Aid Decision Pathway

Fire-Fighting Measures

In the event of a fire involving **4'-Bromovalerophenone**, the following measures should be taken.

Methodology:

- Suitable Extinguishing Media:
 - Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[1\]](#)[\[6\]](#)
- Specific Hazards:
 - Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[\[1\]](#)[\[6\]](#)
- Protective Equipment:
 - As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- Fire-Fighting Procedures:
 - Alert the fire brigade and inform them of the location and nature of the hazard.[\[13\]](#)
 - Use a water spray to cool fire-exposed containers.[\[13\]](#)
 - Prevent spillage from entering drains or water courses.[\[13\]](#)

Accidental Release Measures

For spills, the following cleanup protocol should be followed.

Methodology:

- Personal Precautions:
 - Ensure adequate ventilation.[\[1\]](#)[\[6\]](#)

- Evacuate personnel to safe areas.[8]
- Avoid dust formation.[8]
- Wear appropriate personal protective equipment (see Section 3).[8]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[8]
 - Do not let the product enter drains.[8][9]
- Containment and Cleanup:
 - For minor spills, use dry clean-up procedures and avoid generating dust.[13] Sweep up and shovel into suitable containers for disposal.[1][6]
 - For major spills, clear the area of personnel and move upwind.[13]
 - Recover the product wherever possible.[13]
 - Place residues in labeled plastic bags or other containers for disposal.[13]
 - Ventilate the area and wash the spill site after material pickup is complete.[11]

Toxicological Information

There is no acute toxicity information available for this product.[1] The health hazards have not been fully investigated.[11] It is advised to limit all unnecessary personal contact.[13]

Stability and Reactivity

- Stability: Stable under normal conditions.[1][8]
- Conditions to Avoid: Incompatible products, extremes of temperature, and direct sunlight.[1][8]
- Incompatible Materials: Strong oxidizing agents.[1][6][8]

- Hazardous Decomposition Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[6]

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 4'-BROMOVALEROPHENONE | 7295-44-5 [chemicalbook.com]
- 3. 4'-Bromovalerophenone | C₁₁H₁₃BrO | CID 81717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4'-Bromovalerophenone 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. bocsci.com [bocsci.com]
- 6. fishersci.com [fishersci.com]
- 7. oxfordlabchem.com [oxfordlabchem.com]
- 8. nitrochemis.com [nitrochemis.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. cochise.edu [cochise.edu]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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